

# Rimsulfuron vs. Nicosulfuron: a comparative study for grass weed control in maize

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## Compound of Interest

Compound Name: Rimsulfuron

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## Rimsulfuron vs. Nicosulfuron: A Comparative Guide to Grass Weed Control in Maize

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **rimsulfuron** and nicosulfuron for the control of grass weeds in maize. The information presented is collated from various experimental studies to aid in research and development decisions.

### Executive Summary

**Rimsulfuron** and nicosulfuron are both sulfonylurea herbicides that effectively control a range of grass weeds in maize by inhibiting the acetolactate synthase (ALS) enzyme.[1][2][3][4] Experimental data indicates that both herbicides exhibit a similar spectrum of activity and level of efficacy on many common grass weeds.[5] However, variations in performance can be observed depending on the specific weed species, application rate, and environmental conditions. Tank-mixing with other herbicides is a common practice to broaden the weed control spectrum.[6] While generally safe for maize, some hybrids may show sensitivity to nicosulfuron, particularly at earlier growth stages.[7][8]

### Comparative Efficacy

The following tables summarize quantitative data from field and greenhouse studies, comparing the performance of **rimsulfuron** and nicosulfuron on key grass weed species in

maize.

Table 1: Efficacy of **Rimsulfuron** and Nicosulfuron on Annual Grass Weeds

Weed Species	Herbicide	Application Rate (g a.i./ha)	Weed Control (%)	Source
Giant Foxtail (Setaria faberi)	Nicosulfuron + Rimsulfuron	Various	≥ 98%	<a href="#">[9]</a>
Green Foxtail (Setaria viridis)	Nicosulfuron	Not Specified	Very Susceptible	<a href="#">[9]</a>
Green Foxtail (Setaria viridis)	Rimsulfuron	Not Specified	Very Susceptible	<a href="#">[9]</a>
Barnyardgrass (Echinochloa crus-galli)	Nicosulfuron	Not Specified	Not Specified	<a href="#">[10]</a>
Barnyardgrass (Echinochloa crus-galli)	Rimsulfuron	Not Specified	Not Specified	<a href="#">[10]</a>
Smooth Witchgrass (Panicum dichotomiflorum)	Nicosulfuron	Not Specified	Readily Controlled	<a href="#">[5]</a>
Smooth Witchgrass (Panicum dichotomiflorum)	Rimsulfuron	Not Specified	Readily Controlled	<a href="#">[5]</a>
Whorled Pigeon Grass (Setaria verticillata)	Nicosulfuron	Not Specified	Less Controlled	<a href="#">[5]</a>
Whorled Pigeon Grass (Setaria verticillata)	Rimsulfuron	Not Specified	Less Controlled	<a href="#">[5]</a>
Summer Grass (Digitaria sanguinalis)	Nicosulfuron	Not Specified	Less Controlled	<a href="#">[5]</a>

Summer Grass (Digitaria sanguinalis)	Rimsulfuron	Not Specified	Less Controlled	[5]
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Table 2: Efficacy of Nicosulfuron on Various Weed Species

Weed Species	Nicosulfuron Application Rate (g/ha)	Weed Control (%)	Source
Phalaris minor	50	100	[11]
Echinochloa colona	50	100	[11]
Panicum maximum	50	100	[11]
Trianthema monogyna	50	100	[11]
Chenopodium album	50	100	[11]
Phyllanthus niruri	50	100	[11]
Digitaria sanguinalis	50	Significant Reduction	[11]
Cyperus rotundus	50	Complete Elimination (Kharif season)	[11]

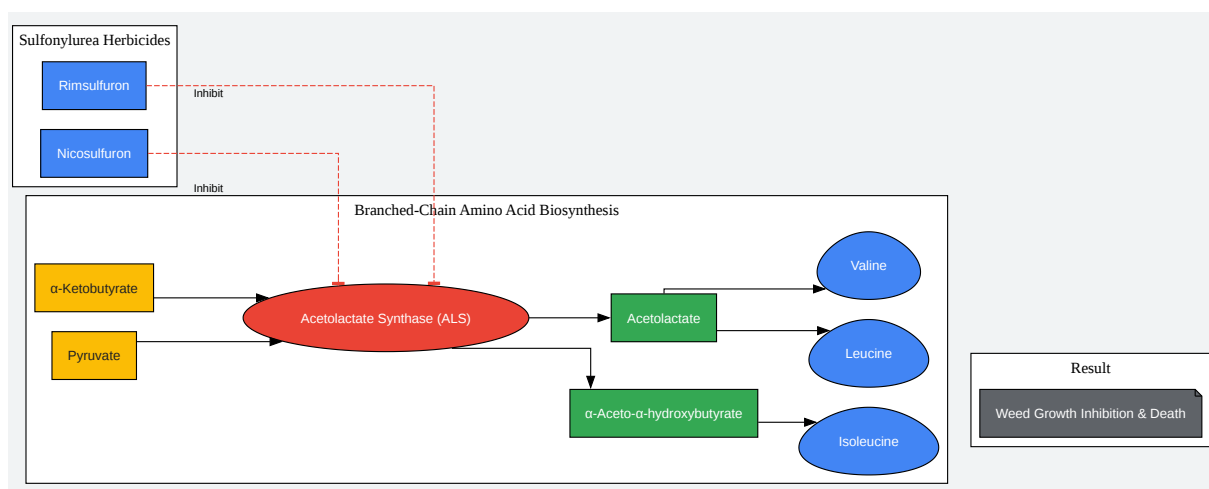
## Crop Safety and Yield

Both **rimsulfuron** and nicosulfuron are generally considered safe for use in maize, as the crop can metabolize the herbicides into inactive compounds.[1] However, some maize hybrids have demonstrated sensitivity to nicosulfuron, which can manifest as transient phytotoxicity, such as yellowing of leaves.[7][8][12] Studies have shown that the V2 growth stage of maize may be more sensitive to nicosulfuron application than the V6 stage.[7]

In terms of yield, effective weed control by both herbicides generally leads to increased maize grain yield compared to weedy checks.[13] In some studies, tank mixes including **rimsulfuron** or nicosulfuron have resulted in high maize yields.[14][15]

## Mode of Action

**Rimsulfuron** and nicosulfuron are both inhibitors of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).<sup>[1][2]</sup> This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. By blocking this pathway, the herbicides halt cell division and plant growth, leading to the death of susceptible weeds.<sup>[1][2]</sup>



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Caption: Mode of action of **Rimsulfuron** and Nicosulfuron.

## Experimental Protocols

The following provides a generalized experimental protocol for evaluating the efficacy of post-emergence herbicides like **rimsulfuron** and nicosulfuron for grass weed control in maize, based on methodologies reported in the cited literature.[\[14\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with 3-4 replications.
- Plot Size: Minimum of 10-20 square meters to ensure representative sampling.[\[17\]](#)

### 2. Site Selection and Preparation:

- Select a field with a natural and uniform infestation of the target grass weed species.
- Conduct standard seedbed preparation and fertilization according to local agronomic practices for maize.

### 3. Crop and Weed Management:

- Maize Hybrid: Select a commercially relevant maize hybrid. Note the hybrid's known sensitivity to sulfonylurea herbicides, if available.[\[7\]](#)[\[8\]](#)
- Sowing: Plant maize at a standard seeding rate and row spacing.
- Weed Stage: Apply herbicides when grass weeds are at the 2-4 leaf stage for optimal control.[\[2\]](#)[\[5\]](#)[\[19\]](#)
- Maize Stage: Apply post-emergence herbicides at the V2-V6 stage of maize growth, adhering to the specific product label recommendations.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

### 4. Herbicide Application:

- Treatments: Include an untreated control, **rimsulfuron** alone, nicosulfuron alone, and potentially tank-mix combinations at various rates (e.g., recommended rate and double the recommended rate for crop safety assessment).[\[18\]](#)

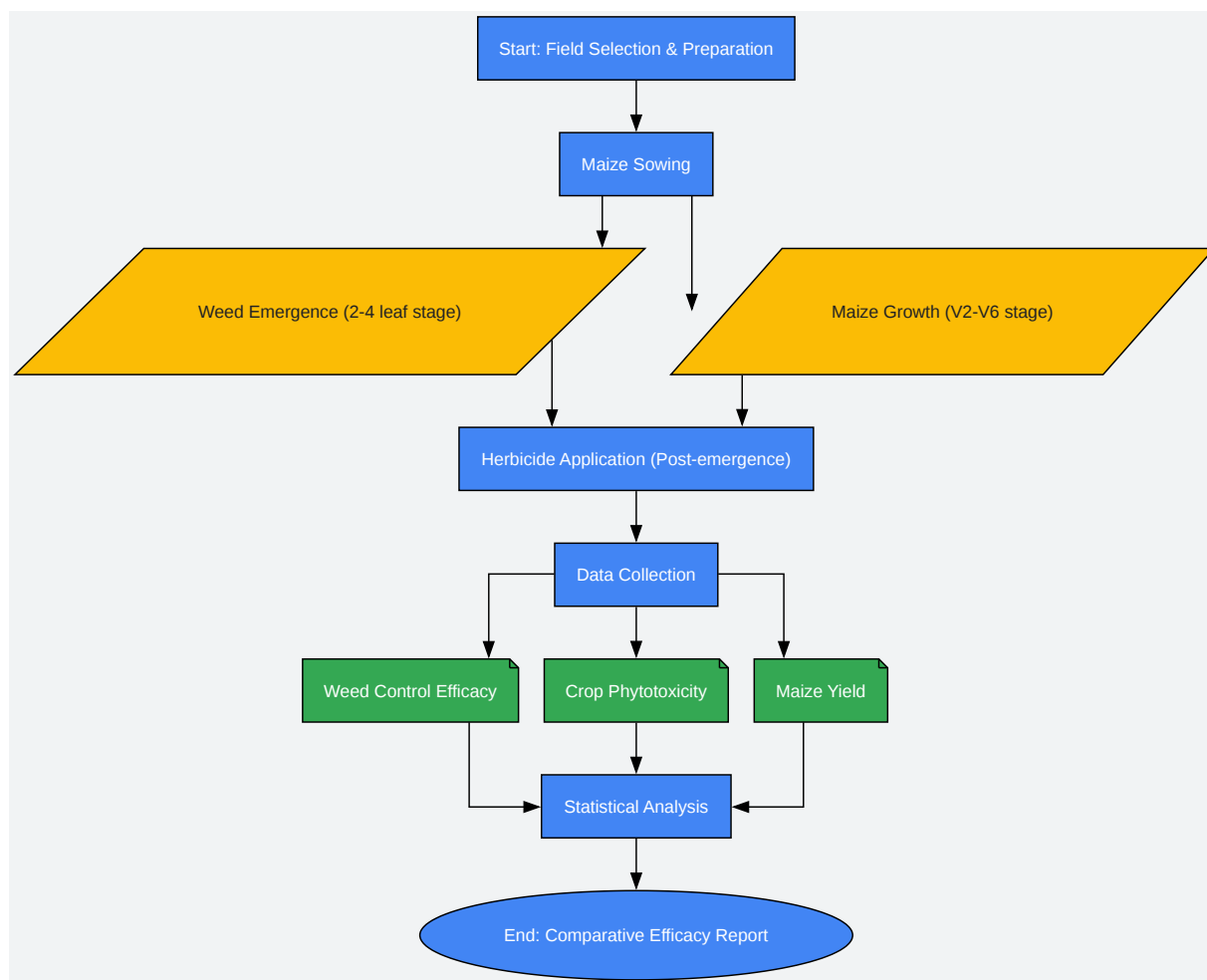
- Application Equipment: Use a calibrated backpack or tractor-mounted sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- Spray Volume: Typically 140-300 L/ha.[16]
- Adjuvants: Include non-ionic surfactants (NIS) or crop oil concentrates (COC) as recommended by the herbicide label to enhance efficacy.[16]

#### 5. Data Collection:

- Weed Control Efficacy: Visually assess weed control at 7, 14, and 28 days after treatment (DAT) on a scale of 0% (no control) to 100% (complete control).
- Weed Density and Biomass: Count the number of weeds per unit area (e.g., m<sup>2</sup>) and collect the above-ground biomass of weeds from a designated quadrat within each plot. Dry the biomass to a constant weight.
- Crop Phytotoxicity: Visually assess crop injury at 7 and 14 DAT on a scale of 0% (no injury) to 100% (crop death).
- Maize Yield: Harvest the ears from the central rows of each plot, determine the grain moisture content, and calculate the grain yield, adjusting to a standard moisture content.

#### 6. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means at a specified probability level (e.g.,  $p \leq 0.05$ ).



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Caption: Generalized workflow for herbicide efficacy trials.



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